History and development of Acid Blue 5 as a triarylmethane dye

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Compound of Interest

Compound Name:	*Acid Blue 5 (hemicalcium)*
Cat. No.:	*B13143980*

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History and Development of Acid Blue 5: A Technical Deep Dive

Content Type: Technical Whitepaper Audience: Researchers, Chemical Engineers, and Clinical Pharmacologists

Introduction: The Evolution of a Triarylmethane Tracer

The history of Acid Blue 5 (commonly referred to in clinical contexts as Patent Blue V or Sulphan Blue) is a testament to the cross-pollination between industrial textile chemistry and biomedical diagnostics. Originating from the explosion of synthetic dye chemistry in the late 19th century, Acid Blue 5 belongs to the triarylmethane class—a family of dyes characterized by a central carbon atom bonded to three aromatic rings.

While initially synthesized for coloring wool and silk due to its strong affinity for protein fibers, its trajectory shifted in the 20th century. Researchers identified its unique pharmacokinetic property: a high affinity for serum albumin and rapid uptake by the lymphatic system. Today, it

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serves as a critical tool in oncology for Sentinel Lymph Node (SLN) mapping, guiding surgeons to the first lymph node draining a tumor.

Chemical Identity Matrix

Parameter	Detail
Common Name	Acid Blue 5 / Patent Blue V
IUPAC Name	Calcium salt of [4-[alpha-(4-diethylaminophenyl)-5-hydroxy-2,4-disulfophenylmethylidene]-2,5-cyclohexadien-1-ylidene] diethylammonium hydroxide
CI Number	42051 (Calcium salt), 42052 (Sodium salt/Acid form)
Class	Triarylmethane (Triphenylmethane)
Absorption Max	~635 nm (in aqueous solution)
Key Property	pH-sensitive (Blue in basic/neutral; Green/Yellow in acidic)

Chemical Architecture and Synthesis

Structural Analysis

The core of Acid Blue 5 is the triphenylmethane backbone. Its intense blue color arises from the extensive conjugated

-system extending across the aromatic rings and the central carbon.

- Chromophore: The quinoid structure formed upon oxidation.
- Auxochromes: Diethylamino groups (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) which donate electrons to the conjugated system, shifting absorption into the visible red spectrum (resulting in a blue appearance).

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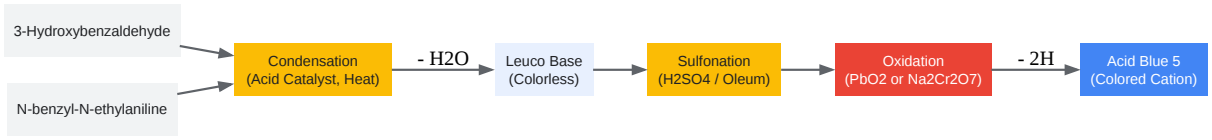
- Solubility: Two sulfonate groups (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) provide water solubility, essential for biological applications.

Synthesis Pathway

The synthesis of Acid Blue 5 historically follows the condensation of benzaldehyde derivatives with aniline derivatives. A common route involves the condensation of 3-hydroxybenzaldehyde with N-benzyl-N-ethylaniline (or similar tertiary amines), followed by sulfonation and oxidation.

Visualization: Synthesis Logic Flow



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Caption: Figure 1.[1] Synthetic route transforming precursors into the chromogenic triarylmethane dye.

Experimental Synthesis Protocol (Laboratory Scale)

Note: This protocol synthesizes the core triarylmethane scaffold. Handling of strong acids and oxidants requires strict safety adherence.

- Condensation Phase:
  - Reagents: Mix 0.1 mol of 3-hydroxybenzaldehyde with 0.2 mol of N,N-diethylaniline (or N-benzyl-N-ethylaniline depending on specific derivative target).
  - Catalyst: Add anhydrous Zinc Chloride (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) or concentrated Hydrochloric Acid (

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).

- Reaction: Reflux at 100°C for 8–12 hours. The mixture will darken as the Leuco base forms.
- Isolation: Neutralize with Sodium Hydroxide (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) and steam distill to remove unreacted amine. Recrystallize the leuco base from ethanol.

- Sulfonation Phase:
  - Dissolve the dried leuco base in concentrated Sulfuric Acid (

) with 20% Oleum.
  - Maintain temperature at 40–50°C for 4 hours to introduce sulfonate groups at the ortho positions relative to the central carbon or on the benzyl rings.
  - Pour onto ice to precipitate the sulfonated leuco acid.
- Oxidation Phase (Chromophore Generation):
  - Dissolve the sulfonated leuco base in a dilute acid solution.
  - Add a stoichiometric amount of Lead Dioxide (

) or Sodium Dichromate (

) as the oxidizing agent.
  - Stir vigorously at room temperature. The solution will rapidly turn from colorless/pale to intense blue.
  - Purification: Precipitate the lead/chromium salts (if used) and salt out the dye using Calcium Chloride (

) to obtain the calcium salt (Patent Blue V).

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Mechanism of Action: Lymphatic Targeting

The clinical utility of Acid Blue 5 relies on its pharmacokinetics rather than its color alone. Unlike small molecules that diffuse indiscriminately into capillaries, Acid Blue 5 binds loosely to albumin.

The Albumin-Lymphatic Axis

- Injection: The dye is injected intradermally or subcutaneously.
- Protein Binding: In the interstitial space, the dye molecules bind to serum albumin via electrostatic interactions (sulfonate groups) and hydrophobic forces (aromatic rings).
- Size Exclusion: The Dye-Albumin complex is too large (~69 kDa) to re-enter the venous blood capillaries (tight junctions).
- Lymphatic Uptake: Lymphatic capillaries have loose "button-like" junctions designed to uptake macromolecules and fluid. The complex enters the lymphatics and flows to the nearest node (Sentinel Node).[2]

Visualization: Biological Pathway

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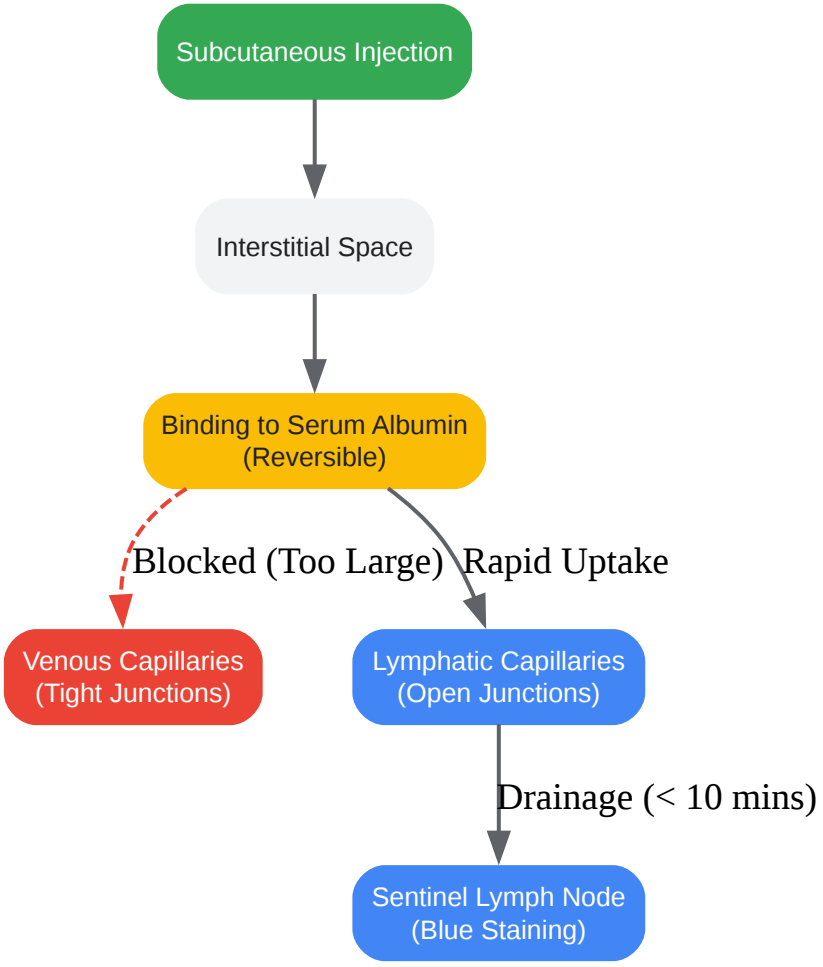

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Caption: Figure 2. Pharmacokinetic pathway of Acid Blue 5 facilitating sentinel lymph node identification.

Safety and Toxicology Profile

While effective, Acid Blue 5 is not without risk. Its safety profile differs significantly from Methylene Blue.

Hypersensitivity Reactions

The most critical adverse event associated with Acid Blue 5 is anaphylaxis.

- Incidence: Approximately 0.1% to 1.1% of patients.[3]

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- Mechanism: IgE-mediated hypersensitivity. The dye structure can act as a hapten, triggering mast cell degranulation.
- Symptoms: Urticaria (blue hives), hypotension, bronchospasm, and cardiovascular collapse.
- Management: Pre-operative history check for dye allergies; immediate availability of resuscitation equipment (epinephrine) during surgery.

Comparative Analysis of Medical Blue Dyes

Researchers must choose the correct dye based on the specific toxicity/efficacy trade-off.

Feature	Acid Blue 5 (Patent Blue V)	Isosulfan Blue	Methylene Blue
Structure	Triarylmethane (Disulfonated)	Triarylmethane (Isomer of AB5)	Thiazine
Anaphylaxis Risk	Moderate (~0.9%)	Moderate (~1.4%)	Low/Rare
Pulse Oximetry Interference	Minimal	Significant	Significant (False low SpO2)
Teratogenicity	Category C (Avoid in pregnancy)	Category C	Category C (Known risks)
Cost	Low (Generic available)	High	Very Low
Regulatory Status	Approved (EU/UK), Limited (US)	Approved (US - Lymphazurin)	Approved (Global)

Future Outlook

The dominance of Acid Blue 5 is being challenged by Near-Infrared (NIR) Fluorescence technologies.

- Indocyanine Green (ICG): Offers deeper tissue penetration and transcutaneous visualization without the "tattoo effect" (permanent skin staining) sometimes seen with blue dyes.

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- Hybrid Tracers: Current research focuses on combining Acid Blue 5 with radioactive colloids (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) or fluorescent markers to create multimodal tracers that offer both visual (blue) and radiographic confirmation.

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